

GSK3735967 solubility issues and solutions

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Compound of Interest

Compound Name: GSK3735967

Cat. No.: B12392862

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Technical Support Center: GSK3735967

Welcome to the technical support center for **GSK3735967**. This resource is designed for researchers, scientists, and drug development professionals, providing essential information and troubleshooting guidance for the effective use of **GSK3735967** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **GSK3735967** and what is its mechanism of action?

A1: **GSK3735967** is a potent and selective, non-nucleoside inhibitor of DNA methyltransferase 1 (DNMT1).[1] DNMT1 is a key enzyme responsible for maintaining DNA methylation patterns following DNA replication. By inhibiting DNMT1, **GSK3735967** can lead to the reversal of aberrant DNA hypermethylation, a common epigenetic alteration in cancer, which can result in the re-expression of silenced tumor suppressor genes. The mechanism of action involves blocking the transfer of methyl groups to DNA.[2]

Q2: What is the known solubility of **GSK3735967**?

A2: **GSK3735967** is readily soluble in dimethyl sulfoxide (DMSO). While specific quantitative data for aqueous solubility is limited, it is known to have low solubility in aqueous solutions and may require the use of co-solvents for stable formulation.

Q3: How should I prepare a stock solution of **GSK3735967**?

A3: It is recommended to first prepare a concentrated stock solution in an organic solvent. Based on available data, a 10 mM stock solution in DMSO is a common starting point. For in vivo studies, a formulation in a vehicle containing DMSO, PEG300, Tween-80, and saline has been reported.^[1]

Q4: How should I store **GSK3735967** powder and stock solutions?

A4:

- Solid Powder: Store at -20°C for long-term storage.
- In Solvent (e.g., DMSO): Aliquot and store at -80°C to minimize freeze-thaw cycles.

Troubleshooting Guide: Solubility Issues

This guide addresses common challenges related to the solubility of **GSK3735967** during experimental use.

Issue 1: Precipitation occurs when diluting a DMSO stock solution into aqueous media (e.g., PBS or cell culture medium).

- Potential Cause: "Solvent shift" is a common phenomenon where a compound that is soluble in a concentrated organic stock solution precipitates upon dilution into an aqueous buffer in which it is less soluble.
- Solutions:
 - Lower the final concentration: The final concentration of **GSK3735967** in the aqueous medium may be exceeding its solubility limit. Try using a lower final concentration.
 - Reduce the final DMSO concentration: While DMSO is a good solvent for **GSK3735967**, high final concentrations can be toxic to cells. Aim for a final DMSO concentration of less than 0.5% in your cell culture medium, and always include a vehicle control in your experiments.

- Use a pre-warmed medium: Warming the aqueous medium to 37°C before adding the stock solution can sometimes improve solubility.
- Stepwise dilution: Instead of adding the DMSO stock directly to the full volume of aqueous medium, try a stepwise dilution. First, dilute the DMSO stock into a small volume of the aqueous medium, vortex briefly, and then add this intermediate dilution to the final volume.
- Consider co-solvents: For challenging applications, the use of excipients like PEG300 and Tween-80, as indicated in in vivo formulations, might be necessary to maintain solubility in aqueous solutions.[1]

Issue 2: The compound does not fully dissolve in DMSO.

- Potential Cause: The concentration may be too high, or the DMSO may have absorbed water, which can reduce its solvating power.
- Solutions:
 - Use anhydrous DMSO: Ensure you are using high-quality, anhydrous DMSO.
 - Gentle warming and sonication: Gentle warming of the solution (e.g., in a 37°C water bath) and brief sonication can aid in dissolution. Avoid excessive heat, which could degrade the compound.

Quantitative Data Summary

Parameter	Solvent/Vehicle	Solubility	Source
In Vitro Solubility	DMSO	10 mM	ProbeChem
In Vivo Formulation 1	10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.08 mg/mL (4.35 mM)	MedChemExpress[1]
In Vivo Formulation 2	10% DMSO, 90% (20% SBE-β-CD in Saline)	2.08 mg/mL (4.35 mM)	MedChemExpress[1]
In Vivo Formulation 3	10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (4.35 mM)	MedChemExpress[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

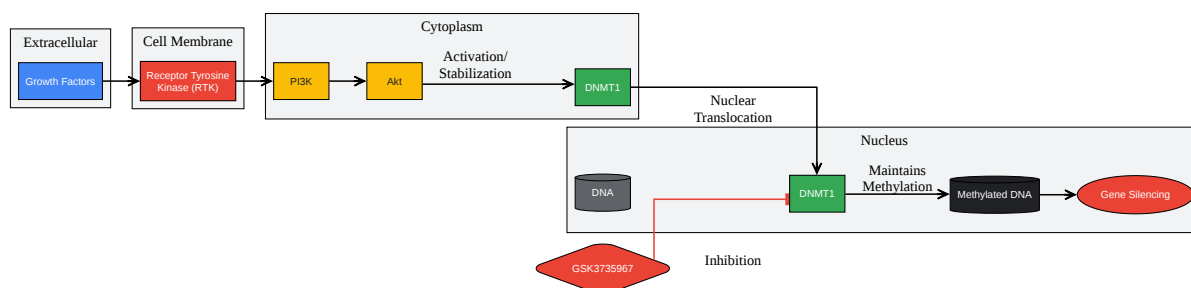
- Materials:
 - **GSK3735967** (solid powder, MW: 477.63 g/mol)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 1. Allow the vial of **GSK3735967** to equilibrate to room temperature before opening.
 2. Weigh out the desired amount of **GSK3735967** powder using an analytical balance. For 1 mL of a 10 mM stock solution, you will need 4.776 mg.
 3. Add the appropriate volume of anhydrous DMSO to the powder.
 4. Vortex the solution until the compound is completely dissolved. Gentle warming or brief sonication can be used if necessary.
 5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 6. Store the aliquots at -80°C.

Protocol 2: Preparation of a Working Solution for Cell Culture

- Materials:
 - 10 mM **GSK3735967** stock solution in DMSO
 - Pre-warmed (37°C) complete cell culture medium
- Procedure:

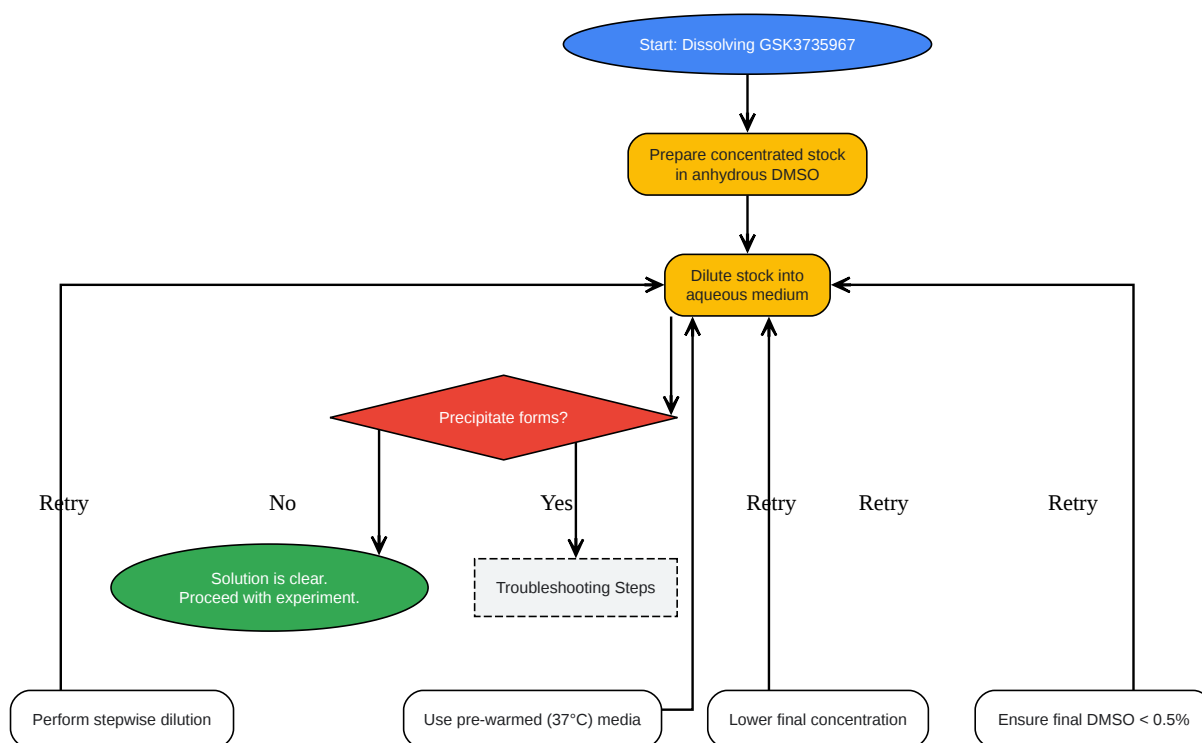
1. Thaw an aliquot of the 10 mM **GSK3735967** stock solution at room temperature.
2. Calculate the volume of the stock solution needed to achieve the desired final concentration in your cell culture medium. For example, to make 10 mL of a 10 μ M working solution, you would add 10 μ L of the 10 mM stock solution.
3. Add the calculated volume of the stock solution to the pre-warmed cell culture medium.
4. Mix immediately by gentle swirling or pipetting to ensure rapid and even distribution and to minimize the risk of precipitation.
5. The final DMSO concentration in this example would be 0.1%. Always include a vehicle control with the same final DMSO concentration in your experiments.

Visualizations



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Caption: DNMT1 Signaling Pathway and Inhibition by **GSK3735967**.



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Caption: Troubleshooting workflow for **GSK3735967** solubility issues.

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References

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- [2. What are DNMT1 inhibitors and how do they work? \[synapse.patsnap.com\]](https://synapse.patsnap.com)
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